

Personal Protective Equipment & Handling Guide: Fluralaner (CAS 309247-84-5)

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Compound of Interest

Compound Name: 309247-84-5

CAS No.: 309247-84-5

Cat. No.: B612696

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Executive Safety Assessment

CAS **309247-84-5** (Fluralaner) is a potent isoxazoline ectoparasiticide. While its acute toxicity to mammals is lower than organophosphates, it presents specific, non-negotiable hazards in a raw API (Active Pharmaceutical Ingredient) setting.

Critical Hazard Profile:

- Reproductive Toxicity (Category 2): Suspected of damaging the unborn child (H361d).^{[1][2]}
^[3] Strict containment is required for pregnant personnel or those of childbearing potential.
- Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects (H410).^{[1][2]}
^[3] Zero-discharge to sewer systems is mandatory.
- Physical Hazard: As a milled solid, it is prone to static accumulation, creating a risk of combustible dust dispersion.

The PPE Matrix: Defense in Depth

Do not rely on generic "lab safety" standards. For this compound, we utilize a Barrier-and-Filter approach.

Protection Zone	Component	Technical Specification & Rationale
Respiratory	Primary: Fume Hood / BSC	Class II Biological Safety Cabinet (BSC) or Powder Containment Hood. Rationale: Fluralaner is a potent dust. Local Exhaust Ventilation (LEV) is superior to personal respirators.
Secondary: Respirator	N95 (minimum) or P100/HEPA half-face respirator if working outside a hood (e.g., during spill cleanup).	
Dermal (Hand)	Double-Gloving	Inner: Nitrile (4 mil). Outer: Nitrile (minimum 5-8 mil), tested to ASTM D6978 (Chemo-rated). Rationale: Prevents permeation if solubilized in organic carriers like DMSO.
Ocular	Sealed Protection	Chemical Splash Goggles (Indirect Vent). Rationale: Safety glasses are insufficient for fine powders that can migrate around lenses.
Body	Disposable Barrier	Tyvek® Lab Coat or closed-front gown with elastic cuffs. Rationale: Cotton coats trap dust; disposable suits prevent cross-contamination of laundry.

Operational Workflow: The "Static-Aware" Protocol

Fluralaner powder is hydrophobic and prone to static charge. This causes "fly-away" powder during weighing, leading to unseen surface contamination.

Phase A: Weighing & Transfer

- **Ionization:** Use an anti-static gun or ionizing bar inside the balance enclosure before opening the vial. This neutralizes the charge on the glass and spatula.
- **Containment:** Perform all weighing inside a HEPA-filtered balance enclosure.
- **Technique:** Do not pour. Use a micro-spatula to transfer small amounts to avoid aerosol generation.

Phase B: Solubilization

Common Solvents: DMSO, Ethanol.

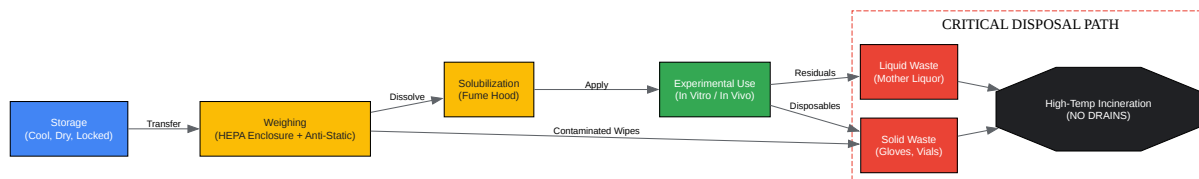
- **Add Solvent to Powder:** Never add powder to solvent (reduces splash risk).
- **Vortexing:** Cap the vial tightly. Vortex inside the fume hood.
- **Pressure Release:** If heating is required to dissolve, vent the vial frequently to prevent pressure buildup from solvent expansion.

Phase C: Decontamination

- **Solvent Wipe:** Wipe down the balance and work area with a 10% detergent solution followed by 70% Ethanol.
- **UV Verification:** While Fluralaner itself isn't strongly fluorescent, many isoxazolines can be traced. If available, use a UV lamp to check for gross powder spills on dark surfaces.

Visualizing the Safety Workflow

The following diagram illustrates the critical control points (CCPs) for handling Fluralaner, emphasizing the "No Drain" rule.



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Figure 1: Operational workflow for Fluralaner handling. Note the convergence of all waste streams to incineration, bypassing municipal water systems entirely.

Emergency Response & Disposal

Spill Response (Powder)

- Evacuate the immediate area (3 meters) to let aerosols settle (2 minutes).
- Don PPE: Double gloves, N95/P100 respirator, goggles.
- Cover: Gently cover the spill with paper towels dampened with water/detergent mix. Do not use dry paper towels (creates dust).
- Collect: Scoop up the damp material and place it in a hazardous waste bag.
- Clean: Wash the surface 3 times with soap and water.

Disposal (The "Kill Step")

Fluralaner is highly stable in water and lethal to invertebrates (daphnia, shrimp).

- Rule 1: Never wash glassware in the sink without a pre-rinse into a waste container.

- Rule 2: All liquid waste (including the first rinse of glassware) must be collected in a container labeled "Toxic to Aquatic Life - Incinerate Only."
- Rule 3: Solid waste (gloves, weigh boats) goes to hazardous chemical incineration, not general lab trash.

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